

# Safe Disposal Protocol for STF-62247

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## Compound of Interest

Compound Name: STF-62247

Cat. No.: B1682635

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This document provides essential safety and logistical guidance for the proper disposal of **STF-62247**, a small molecule autophagy inducer. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to institutional and local regulations for hazardous chemical waste is mandatory.

## I. Chemical and Safety Data

For quick reference, the key safety and chemical properties of **STF-62247** are summarized below. This information is critical for risk assessment prior to handling and disposal.

Property	Value	Source
CAS Number	315702-99-9	[1][2][3]
Molecular Formula	C <sub>15</sub> H <sub>13</sub> N <sub>3</sub> S	[2][3][4]
Appearance	Solid	[3]
Solubility	Soluble in DMSO (≥9.35 mg/mL) and Ethanol (≥2.31 mg/mL with ultrasonic); Insoluble in H <sub>2</sub> O	[3][5]
Storage Temperature	-20°C	[1][2][3]
Hazard Statements	H302: Harmful if swallowed H319: Causes serious eye irritation	[3]
Safety Classification	D1B: Toxic Material Causing Immediate and Serious Toxic Effects (Toxic by ingestion) D2B: Toxic Material Causing Other Toxic Effects (Moderate eye irritant)	[3]

## II. Personal Protective Equipment (PPE) and Handling

Prior to handling **STF-62247** for disposal, ensure the following personal protective equipment is worn to minimize exposure risk.

- Eye Protection: Wear chemical safety goggles or a face shield.[3]
- Hand Protection: Wear suitable chemical-resistant gloves.[3]
- Body Protection: Wear a lab coat or other suitable protective clothing.[3]
- Respiratory Protection: Avoid breathing dust.[3] Use a certified respirator if dust is generated.

#### Handling Precautions:

- Avoid contact with skin and eyes.<sup>[3]</sup>
- Do not breathe dust.<sup>[3]</sup>
- Work in a well-ventilated area, preferably in a chemical fume hood.

### III. Step-by-Step Disposal Procedure

The following protocol outlines the recommended steps for the safe disposal of **STF-62247**. This procedure is based on standard practices for hazardous chemical waste.

#### 1. Waste Segregation and Collection:

- Solid Waste:
  - Collect un-used or expired solid **STF-62247** and any lab materials heavily contaminated with the solid compound (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
  - The label should include "Hazardous Waste," "**STF-62247**," and the associated hazard symbols (e.g., harmful, irritant).
- Liquid Waste (DMSO Solutions):
  - Collect solutions of **STF-62247** in a designated, sealed, and clearly labeled hazardous liquid waste container.
  - The container must be compatible with DMSO.
  - The label should include "Hazardous Waste," "**STF-62247** in DMSO," and the relevant hazard symbols.
- Contaminated Labware:
  - Disposable glassware or plasticware that has come into contact with **STF-62247** should be disposed of as solid hazardous waste.

- Non-disposable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol) in a fume hood. The rinse solvent must be collected as hazardous liquid waste.

## 2. Waste Storage:

- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup by your institution's environmental health and safety (EHS) department.

## 3. Waste Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- DO NOT dispose of **STF-62247** down the drain or in the regular trash.

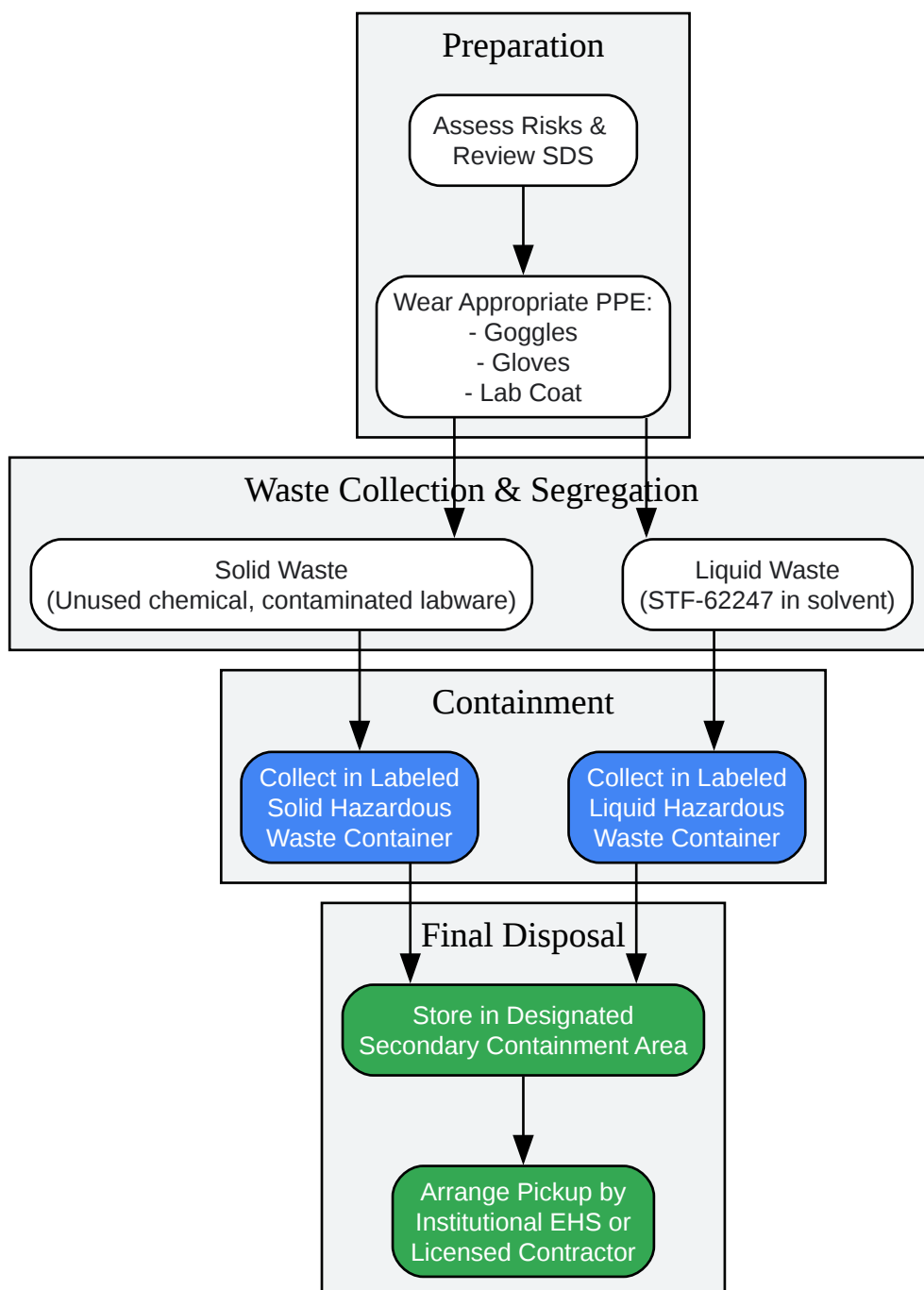
# IV. Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[3]</sup> Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- Inhalation: If dust is inhaled, move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: If swallowed, wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.<sup>[3]</sup>
- Small Spills (Solid): Carefully sweep up the solid material, avoiding dust generation. Place it in a sealed, labeled container for hazardous waste disposal.
- Small Spills (Liquid in DMSO): Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed, labeled container for hazardous waste disposal.

## V. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **STF-62247**.



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Caption: Workflow for the safe disposal of **STF-62247**.

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